# Technical Guide: Spectroscopic Characterization of 4-Methyl-6-oxohepta-2,4-dienal

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***Compound of Interest***

*Compound Name:* *4-Methyl-6-oxohepta-2,4-dienal*

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## Executive Summary

**4-Methyl-6-oxohepta-2,4-dienal** (MOHD) is an unsaturated 1,6-dicarbonyl compound with the molecular formula C

H

O

. It typically arises as a ring-cleavage product during the photo-oxidation of m-xylene and other methylated aromatics, or via the oxidative degradation of carotenoids and terpenes (e.g., citral derivatives).

Its structure features a conjugated system spanning an aldehyde, two alkenes, and a ketone, making it highly reactive and spectroscopically distinct. This guide details its identification using Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR), and Infrared (IR) spectroscopy, providing a reference for researchers in environmental chemistry and drug metabolite analysis.

## Physicochemical Profile

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| Property | Data |
|---|---|
| IUPAC Name | 4-Methyl-6-oxohepta-2,4-dienal |
| Molecular Formula | C<br>H<br>O |
| Molecular Weight | 138.16 g/mol |
| Exact Mass | 138.0681 |
| SMILES | CC(=O)C=C(C)C=CC=O[1] |
| InChI Key | (Predicted) UQPQDJLQOGWZID-UHFFFAOYSA-N |
| Appearance | Yellowish oil (unstable, tends to polymerize) |

## Structural Analysis & Isomerism

The molecule possesses two double bonds at the C2 and C4 positions.

- C2=C3 Bond: Generally adopts the (E)-configuration (trans) due to steric stability.
- C4=C5 Bond: Can exist as (E) or (Z). In oxidative ring-opening pathways, the (Z)-isomer is often the kinetic product, which isomerizes to the thermodynamic (E)-isomer.

Numbering Scheme: OHC(1)-C(2)H=C(3)H-C(4)(Me)=C(5)H-C(6)(=O)-C(7)H3

## Spectroscopic Atlas

### Mass Spectrometry (MS)

Methodology: Chemical Ionization (CIMS) using H

O

is the preferred method for detecting this intact molecule due to its fragility under standard Electron Impact (EI).

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- Ionization Mode: Proton Transfer Reaction (PTR-MS) or CI.
- Key Diagnostic Ions:

| m/z | Ion Identity | Interpretation |
|---|---|---|
| 139 | [M+H] | Base Peak (CIMS). Protonated molecular ion. Distinctive for C dicarbonyls. |
| 121 | [M+H - H O] | Loss of water from the protonated species (common in enals). |
| 95 | [M - CH CO] | Loss of the acetyl group (alpha-cleavage at C5-C6). |
| 43 | [CH CO] | Acetyl cation (characteristic of methyl ketones). |

Fragmentation Logic: Under EI (70 eV), the molecular ion (

138) is often weak. The fragmentation is dominated by the cleavage of the acetyl group (

43) and the conjugated chain fragments.

## Infrared Spectroscopy (IR)

The IR spectrum is dominated by the conjugated carbonyl systems. The conjugation lowers the stretching frequencies compared to saturated analogues.

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| Frequency (cm ) | Assignment | Notes |
|---|---|---|
| 2850, 2750 | C-H str (Aldehyde) | Characteristic "Fermi doublet" for aldehydes. |
| 1695 - 1685 | C=O str (Ketone) | Conjugated methyl ketone (lower than 1715 cm ). |
| 1675 - 1665 | C=O str (Aldehyde) | Conjugated aldehyde (lower than 1725 cm ). |
| 1630 - 1610 | C=C str | Strong absorption due to extended conjugation (dienal). |
| 980 | =C-H bend (oop) | Indicative of trans-disubstituted alkenes (C2=C3). |

## Nuclear Magnetic Resonance (NMR)

Data based on predictive modeling of the (2E, 4E) isomer in CDCl

.

### H NMR (400 MHz, CDCl

)

The spectrum exhibits a distinct aldehyde doublet and a pattern characteristic of a 4-substituted dienal.

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| Shift ( ppm) | Multiplicity | Integration | Assignment | Coupling ( Hz) |
|---|---|---|---|---|
| 9.65 | d | 1H | H-1 (Aldehyde) | |
| 7.15 | dd | 1H | H-3 | |
| 6.45 | s (broad) | 1H | H-5 | Allylic coupling to Me |
| 6.15 | dd | 1H | H-2 | |
| 2.35 | s | 3H | H-7 (Acetyl Me) | Singlet (isolated) |
| 2.05 | d | 3H | C4-Me | (Allylic) |

Interpretation:

- The large coupling ( Hz) between H-2 and H-3 confirms the trans ( ) geometry at the C2 double bond.
- H-5 appears as a singlet or broad singlet because C4 is fully substituted, blocking vicinal coupling.

## C NMR (100 MHz, CDCl )

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| Shift ( ppm) | Carbon Type | Assignment |
|---|---|---|
| 198.5 | C=O | C-6 (Ketone) |
| 193.2 | C=O | C-1 (Aldehyde) |
| 155.0 | C_quat | C-4 (Substituted Alkene) |
| 148.5 | CH | C-3 (Beta-carbon to aldehyde) |
| 132.0 | CH | C-2 (Alpha-carbon to aldehyde) |
| 128.5 | CH | C-5 (Alpha-carbon to ketone) |
| 30.5 | CH | C-7 (Acetyl Methyl) |
| 12.8 | CH | C4-Me (Allylic Methyl) |

## Formation Pathway (Atmospheric Chemistry)

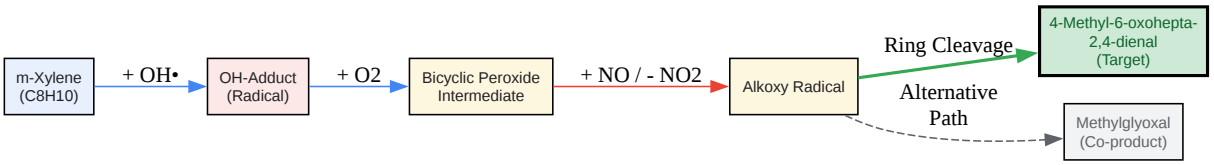
The primary source of **4-Methyl-6-oxohepta-2,4-dienal** in environmental samples is the hydroxyl radical (OH•) initiated oxidation of m-xylene.[2] This process involves the formation of an OH-adduct, followed by reaction with O

, bridging to form a bicyclic peroxide, and subsequent ring cleavage.

## Mechanistic Flow[3][4]

- Initiation: OH radical attacks m-xylene.[2]
- Peroxide Bridge: Formation of a bicyclic intermediate.
- Ring Opening: Cleavage of the C-C bond to yield the dicarbonyl.

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Figure 1: Simplified reaction pathway for the formation of **4-Methyl-6-oxohepta-2,4-dienal** from m-xylene oxidation.

# Experimental Protocol: Detection via CIMS

To detect this molecule in a reaction mixture (e.g., smog chamber or flow reactor), the following protocol utilizing Chemical Ionization Mass Spectrometry (CIMS) is recommended.

Objective: Quantify C

dicarbonyls from aromatic oxidation.

- Sampling: Connect the reaction chamber outlet to the CIMS inlet via a heated Teflon line (50°C) to prevent condensation of low-volatility dicarbonyls.
- Ionization Source: Generate H

  O

  reagent ions by passing water vapor through a radioactive source (

  Po) or hollow cathode discharge.
- Drift Tube Conditions:
  - Pressure: 2.0 - 2.5 Torr.
  - E/N Ratio: ~100 - 120 Td (Townsends). Note: Higher E/N may cause excessive fragmentation.

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- Detection: Monitor m/z 139.
    - Differentiation: Note that m-xylene oxidation produces two isomers: **4-methyl-6-oxohepta-2,4-dienal** and 2-methyl-6-oxo-2,4-heptadienal.[2][3] These cannot be separated by CIMS alone (both m/z 139). Separation requires upstream Gas Chromatography (GC) or derivatization (e.g., with DNPH or PFBHA) followed by GC-MS.
- Calibration: Synthesize an authentic standard via the oxidation of pseudoionone precursors or use a surrogate C

  dicarbonyl standard with a calculated sensitivity factor.

## References

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## Sources

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- 3. researchgate.net [researchgate.net]

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